

Technical Support Center: ZM-323881

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Compound of Interest

Compound Name: ZM-32

Cat. No.: B15606466

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **ZM-323881**, a potent and selective VEGFR-2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **ZM-323881** and what is its primary target?

ZM-323881 is a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis.^{[1][2]} It functions as a tyrosine kinase inhibitor, demonstrating high selectivity for VEGFR-2 with an IC₅₀ of less than 2 nM.^{[1][3][4]} **ZM-323881** shows minimal activity against other receptor tyrosine kinases such as VEGFR-1, PDGFR β , FGFR1, EGFR, and ErbB2.^[3]

Q2: I'm having trouble dissolving **ZM-323881** in DMSO. What could be the issue?

Difficulty in dissolving **ZM-323881** in DMSO can arise from a few factors:

- **Moisture in DMSO:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly decrease the solubility of **ZM-323881**.^{[1][3]}
- **Compound Purity and Form:** The solubility of a compound can be affected by its crystalline form and purity.
- **Concentration:** Exceeding the solubility limit of **ZM-323881** in DMSO will result in undissolved material.

Q3: What are the recommended storage conditions for **ZM-323881** solutions?

For optimal stability, it is recommended to store **ZM-323881** solutions at -80°C for long-term storage (up to 1 year) or at -20°C for shorter periods (up to 1 month).^{[1][5]} The powdered form should be stored desiccated at +4°C.

Troubleshooting Guide: **ZM-323881** Dissolution in DMSO

If you are encountering issues with dissolving **ZM-323881** in DMSO, follow these troubleshooting steps:

- **Use Fresh, Anhydrous DMSO:** Always use a fresh, unopened bottle of anhydrous or molecular biology grade DMSO to minimize the impact of absorbed moisture.^{[1][3]}
- **Sonication:** To aid dissolution, sonicate the solution in a water bath.^[5] Cavitation induced by sonication can help break up solid particles and enhance solubility.
- **Gentle Warming:** Gentle warming of the solution to around 37-45°C can also improve solubility. Avoid excessive heat, which could potentially degrade the compound.
- **Vortexing:** Vigorous vortexing can help to mechanically break down any clumps of the compound and facilitate its interaction with the solvent.

Quantitative Solubility Data

The solubility of **ZM-323881** hydrochloride in DMSO has been reported by various suppliers. The table below summarizes this information.

Supplier/Source	Reported Solubility in DMSO
Selleck Chemicals	10 mg/mL (24.28 mM)
MedchemExpress	≥ 50 mg/mL (121.40 mM)
R&D Systems	Soluble to 50 mM
TargetMol	40 mg/mL (97.12 mM)

Note: The differences in reported solubility may be due to variations in the specific salt form, purity, or experimental conditions used for determination.

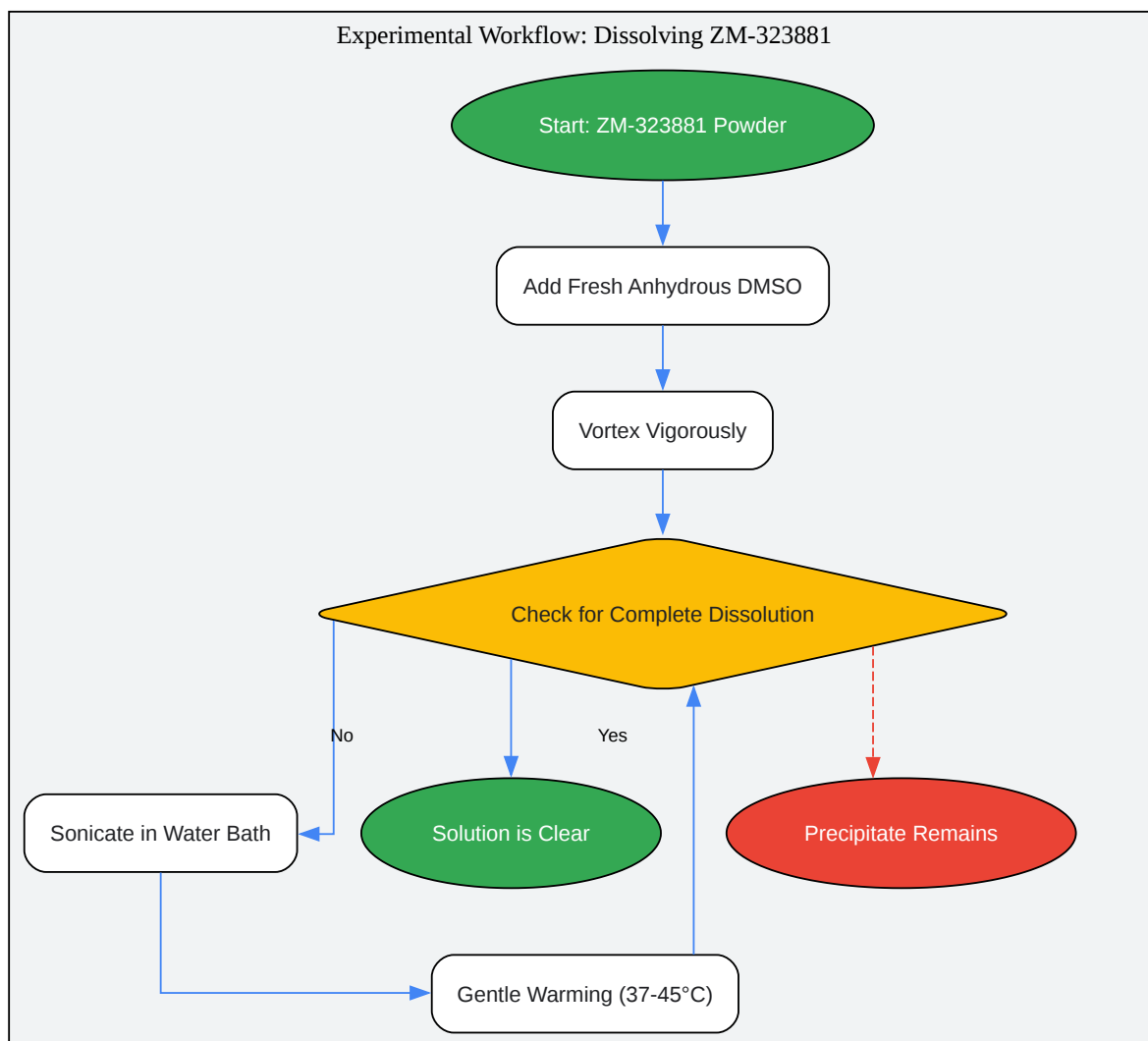
Experimental Protocols

Protocol for Preparing a **ZM-323881** Stock Solution in DMSO

- Equilibrate the vial of **ZM-323881** powder to room temperature before opening to prevent condensation.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration.
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.
- If necessary, gently warm the solution to 37°C and continue to vortex or sonicate until the solution is clear.
- Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

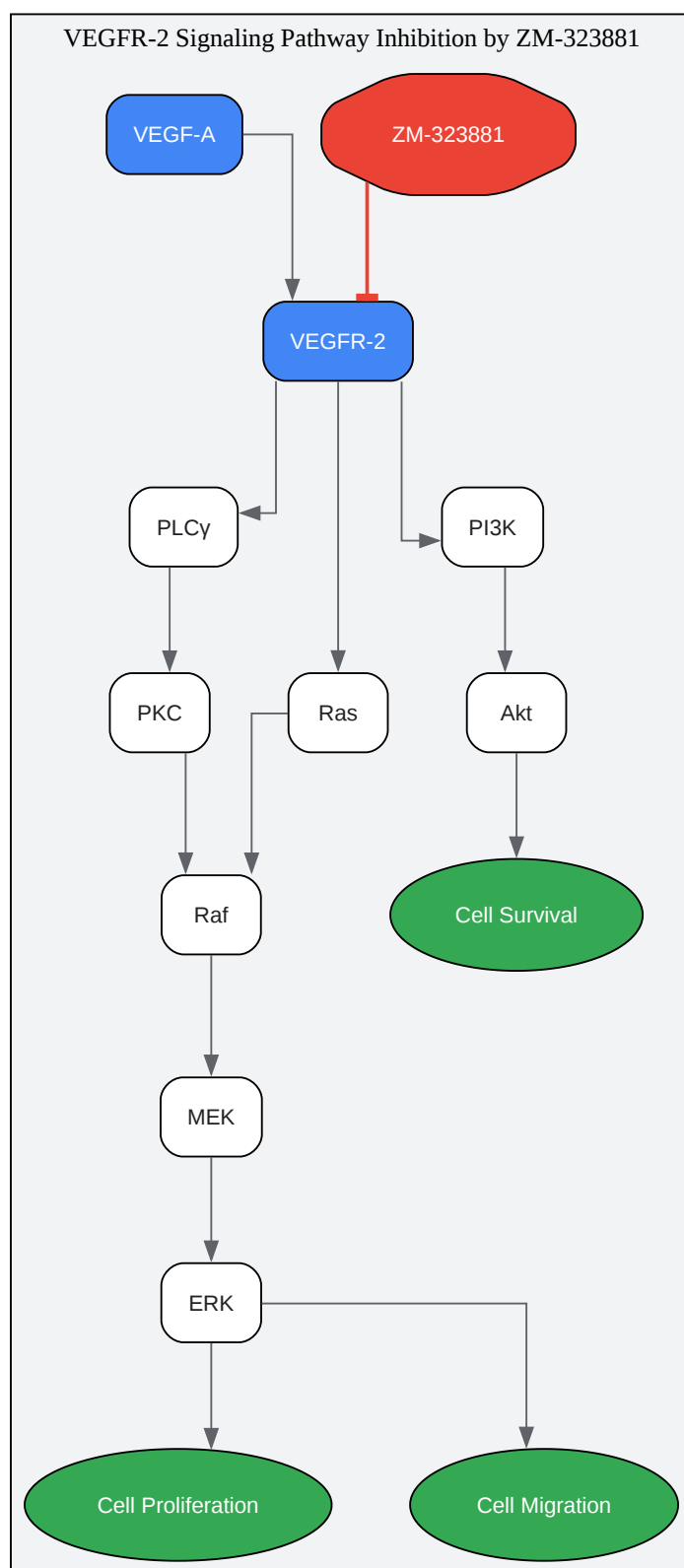
Visualizations

Below are diagrams illustrating the experimental workflow for dissolving **ZM-323881** and the VEGFR-2 signaling pathway it inhibits.



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Caption: Workflow for dissolving **ZM-323881**.



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Caption: **ZM-323881** inhibits the VEGFR-2 signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. adooq.com [adooq.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. ZM323881 hydrochloride | VEGFR | FGFR | PDGFR | EGFR | TargetMol [targetmol.com]
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